

Application Notes: KYA1797K Treatment of SW480 and DLD1 Cells

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Compound of Interest

Compound Name: KYA1797K

Cat. No.: B15541600

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Audience: Researchers, scientists, and drug development professionals.

Abstract

KYA1797K is a novel small molecule inhibitor that potently and selectively targets the Wnt/ β -catenin signaling pathway.^{[1][2]} Its primary mechanism involves binding to the RGS domain of Axin, a key component of the β -catenin destruction complex.^[1] This interaction promotes the formation and activation of the destruction complex (comprising Axin, APC, GSK3 β , and β -TrCP), leading to the enhanced phosphorylation and subsequent proteasomal degradation of both β -catenin and Ras.^[2] The colorectal adenocarcinoma cell lines SW480 and DLD1, which harbor mutations in both APC and KRAS, serve as excellent models for studying the dual inhibitory effects of **KYA1797K**.^[3] This document provides detailed application notes, quantitative data, and experimental protocols for the use of **KYA1797K** in these cell lines.

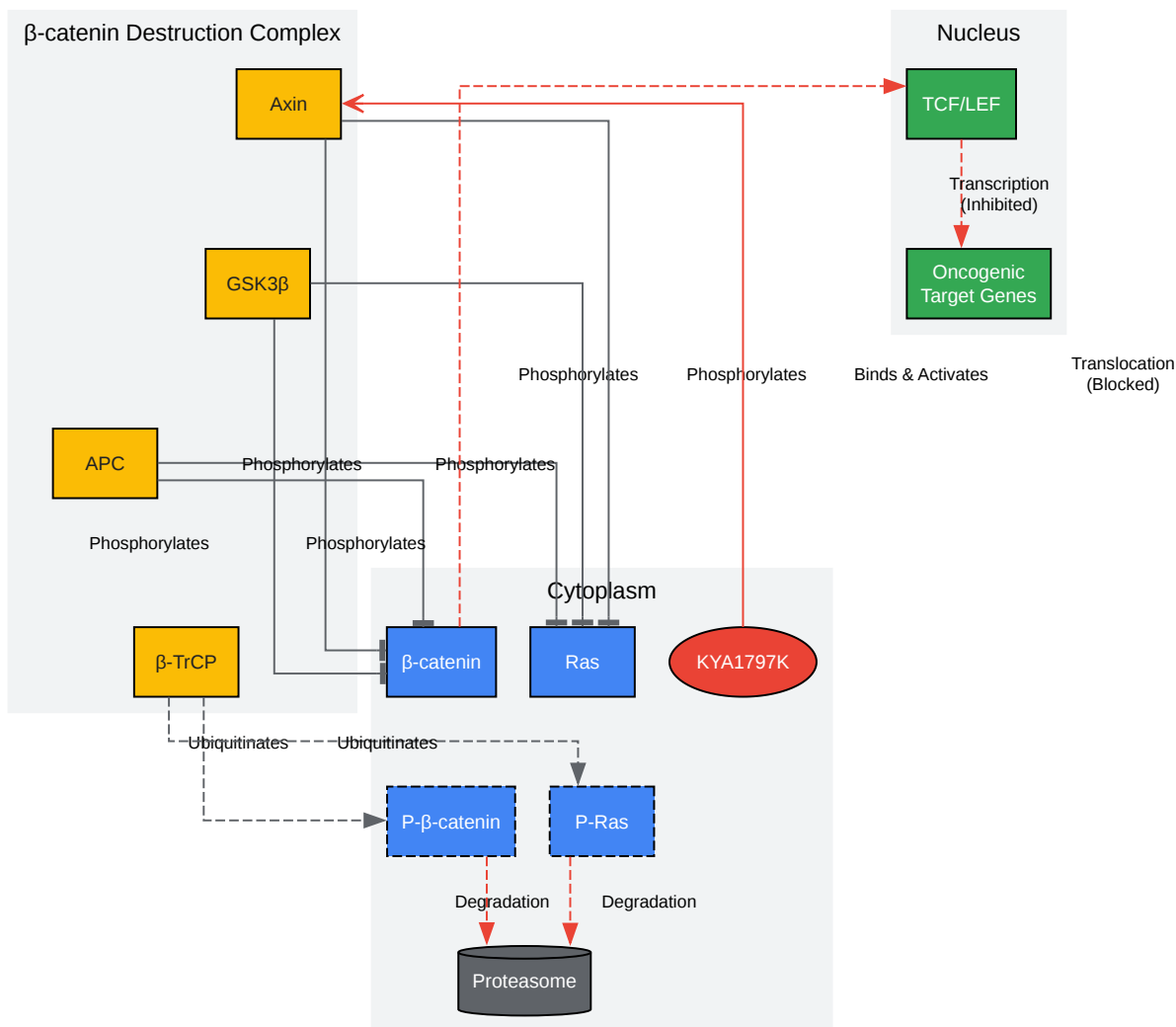
Mechanism of Action

In canonical Wnt/ β -catenin signaling, the destruction complex targets β -catenin for phosphorylation by Glycogen Synthase Kinase 3 β (GSK3 β), marking it for ubiquitination and degradation.^[4] In many colorectal cancers, mutations in components like APC disrupt this

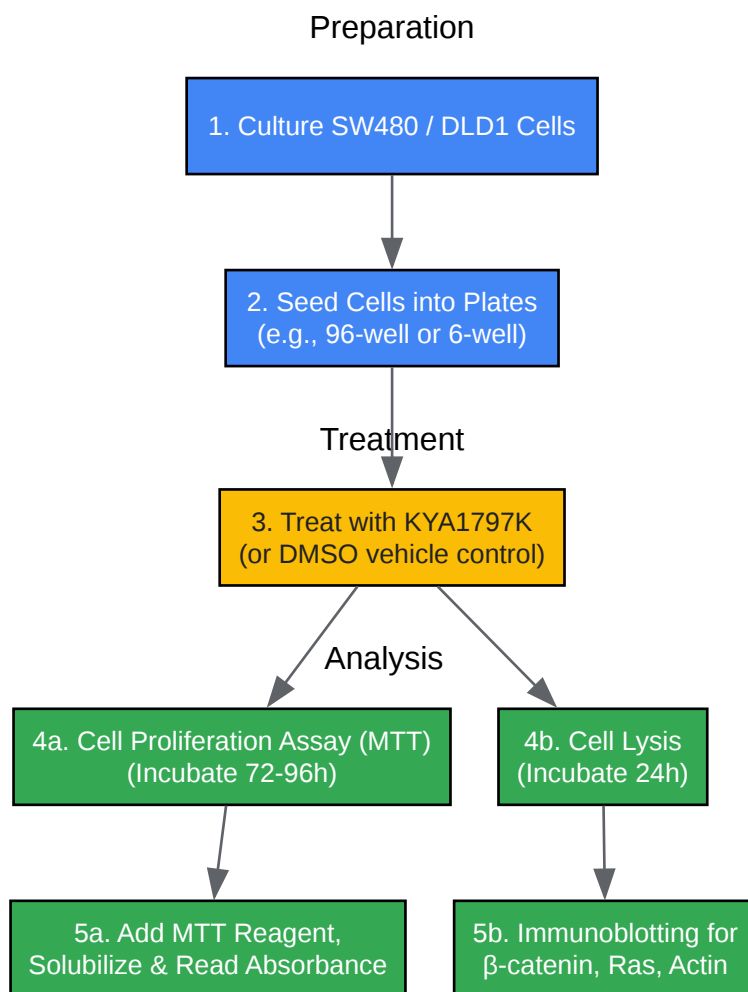
complex, leading to the accumulation of β -catenin, its translocation to the nucleus, and transcription of oncogenic target genes.[4][5]

KYA1797K functions by directly binding to Axin, stabilizing the destruction complex and enhancing its activity.[1][3][6] This targeted action restores the degradation of β -catenin, effectively suppressing Wnt signaling.[2] Concurrently, the activated complex also promotes the phosphorylation and degradation of Ras, a critical oncogene frequently mutated in colorectal cancer.[1][2] This dual-targeting mechanism makes **KYA1797K** a promising therapeutic agent for cancers with co-activated Wnt and Ras pathways.

KYA1797K Mechanism of Action



General Experimental Workflow



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